

# In Vivo Administration Protocol for Calcitonin (8-32), Salmon in Rodent Models

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## Compound of Interest

Compound Name: Calcitonin (8-32), salmon

Cat. No.: B15604934

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## Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

Salmon Calcitonin (8-32), a truncated analog of salmon calcitonin (sCT), is a potent and selective antagonist of the amylin receptor.<sup>[1][2][3]</sup> It is an invaluable tool in preclinical research for investigating the physiological roles of amylin, particularly in metabolic diseases, neuroscience, and oncology. This document provides detailed protocols for the in vivo administration of Salmon Calcitonin (8-32) in rodent models, including vehicle preparation, administration routes, and recommended dosages based on published literature.

### Data Presentation

The following tables summarize quantitative data for the in vivo administration of salmon calcitonin (sCT) and its antagonist, salmon calcitonin (8-32), in rodent models.

Table 1: In Vivo Administration Data for Salmon Calcitonin (sCT) in Rodents

Species	Route of Administration	Dosage	Vehicle	Reference
Mouse	Subcutaneous (s.c.)	50 IU/kg (approx. 12.5 µg/kg)	0.9% Sterile Saline	[4]
Mouse	Subcutaneous (s.c.)	1.5 - 18 pmol/g/day	Phosphate-Buffered Saline (PBS)	[5]
Rat	Subcutaneous (s.c.)	2 U/kg/day	Not Specified	[6]
Rat	Subcutaneous (s.c.)	100 USP Units/day	Not Specified	[7]
Rat	Intravenous (i.v.)	100 µg/mL solution (0.2 mL volume)	Not Specified	[1]
Rat	Intraperitoneal (i.p.)	3 - 48 pmol/h (infusion)	Not Specified	[8]

Table 2: In Vivo Administration Data for Salmon Calcitonin (8-32) and Analogs in Rodents

Species	Compound	Route of Administration	Dosage	Vehicle	Reference
Rat	Salmon Calcitonin (8-32)	Intrathecal (i.t.)	1.00 and 2.50 nmoles	Sterile Saline	[9]
Rat	AC187	Intraperitoneal (i.p.) infusion	10 µg/kg/h	Not Specified	[10]
Rat	AC187	Intrathecal (i.t.)	1.00 and 2.50 nmoles	Sterile Saline	[9]

## Experimental Protocols

### Protocol 1: Preparation of Salmon Calcitonin (8-32) for In Vivo Administration

This protocol describes the preparation of a sterile solution of Salmon Calcitonin (8-32) for parenteral administration in rodents.

#### Materials:

- Salmon Calcitonin (8-32) peptide (lyophilized powder)
- Sterile, pyrogen-free 0.9% Sodium Chloride (saline) solution
- Sterile, pyrogen-free water for injection
- 0.22 µm sterile syringe filter
- Sterile vials
- Vortex mixer

#### Procedure:

- Reconstitution of Lyophilized Peptide:
  - Allow the vial of lyophilized Salmon Calcitonin (8-32) to equilibrate to room temperature before opening to prevent condensation.
  - Reconstitute the peptide in sterile water to create a stock solution. For example, if the product is soluble in water at 100 mg/mL, this can serve as a high-concentration stock.[\[1\]](#)
  - Gently vortex the vial to ensure the peptide is fully dissolved. Avoid vigorous shaking to prevent peptide degradation.
- Preparation of Working Solution:
  - Dilute the stock solution to the desired final concentration using sterile 0.9% saline. The final concentration will depend on the target dose and the injection volume.

- For example, to achieve a dose of 1 mg/kg in a 25 g mouse with an injection volume of 100  $\mu$ L, the final concentration of the working solution would be 0.25 mg/mL.
- Sterile Filtration:
  - Draw the final working solution into a sterile syringe.
  - Attach a 0.22  $\mu$ m sterile syringe filter to the syringe.
  - Filter the solution into a sterile vial. This step is crucial to remove any potential microbial contamination.[\[1\]](#)
- Storage:
  - Store the sterile working solution at 2-8°C for short-term use (up to 24 hours). For longer-term storage, it is recommended to prepare fresh solutions. Stock solutions can be stored at -20°C or -80°C.[\[1\]](#) Always refer to the manufacturer's instructions for specific storage and stability information.

## Protocol 2: Administration of Salmon Calcitonin (8-32) to Rodents

This protocol outlines the procedures for subcutaneous and intravenous administration of the prepared Salmon Calcitonin (8-32) solution.

### 2.1. Subcutaneous (s.c.) Administration

#### Procedure:

- Animal Restraint: Gently restrain the mouse or rat. For mice, this can be achieved by grasping the loose skin at the scruff of the neck. For rats, a two-handed grip or a restraint device may be necessary.
- Injection Site: The preferred site for subcutaneous injection is the loose skin over the back, between the shoulder blades.
- Injection:
  - Lift a fold of skin to create a small tent.

- Insert a 25-27 gauge needle, attached to the syringe containing the Salmon Calcitonin (8-32) solution, at the base of the skin tent.
- Aspirate briefly to ensure the needle is not in a blood vessel.
- Slowly inject the solution.
- Withdraw the needle and gently apply pressure to the injection site if necessary.

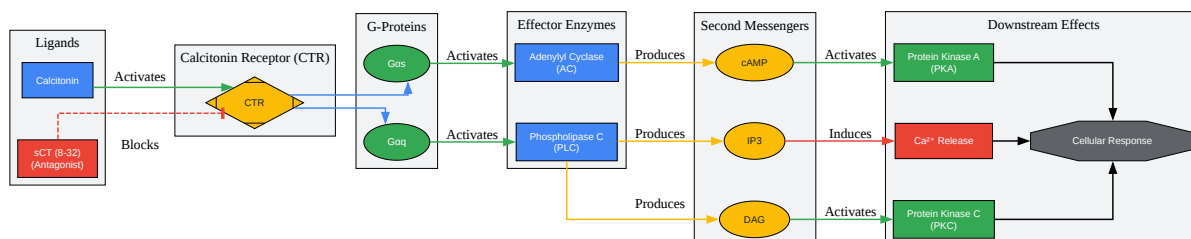
## 2.2. Intravenous (i.v.) Administration (Tail Vein)

### Procedure:

- **Animal Restraint and Warming:** Place the rodent in a restraint device that allows access to the tail. Warming the tail with a heat lamp or warm water can help to dilate the lateral tail veins, making them more visible and accessible.
- **Vein Identification:** Identify one of the lateral tail veins.
- **Injection:**
  - Using a 27-30 gauge needle, carefully insert the needle into the vein, parallel to the direction of the tail.
  - Successful entry into the vein is often indicated by a small flash of blood in the hub of the needle.
  - Slowly inject the Salmon Calcitonin (8-32) solution. If resistance is met or a bleb forms under the skin, the needle is not in the vein and should be repositioned.
  - Withdraw the needle and apply gentle pressure to the injection site to prevent bleeding.

## Mandatory Visualizations

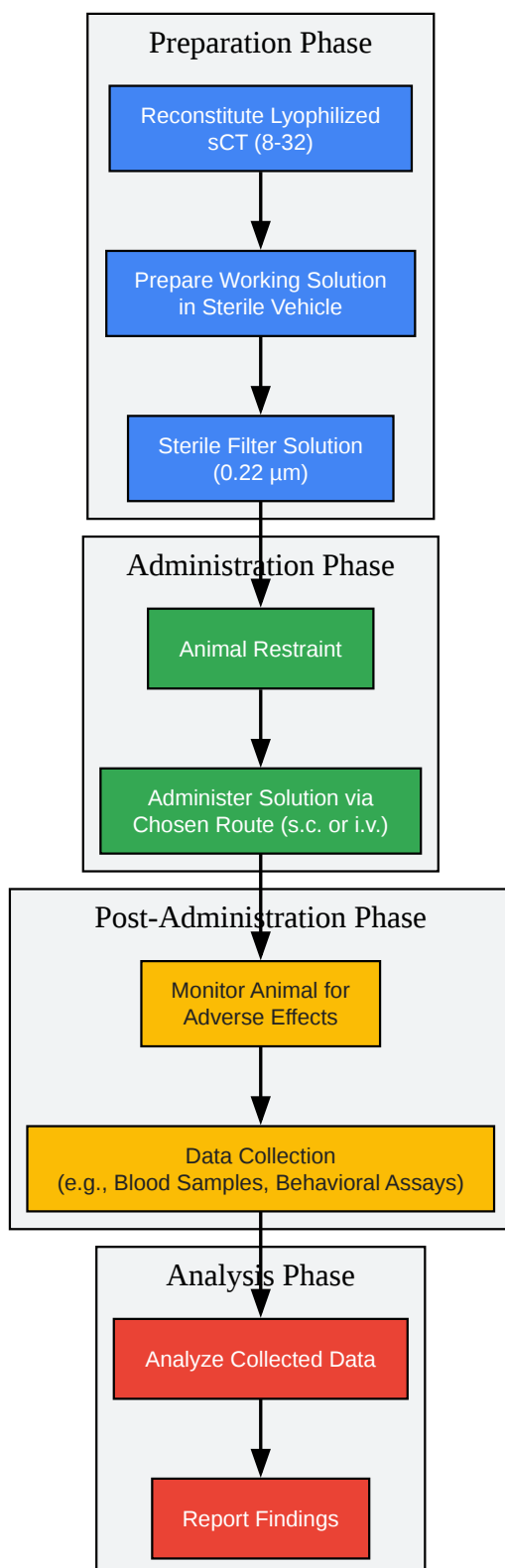
### Signaling Pathway



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Caption: Calcitonin receptor signaling pathway and the antagonistic action of sCT (8-32).

## Experimental Workflow



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Caption: General experimental workflow for in vivo administration of sCT (8-32) in rodents.

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